

Synthesis Method for Muscopyridine

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Compound Focus: Muscopyridine

CAS No.: 501-08-6

Cat. No.: S591575

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The primary experimental protocol identified describes a one-step synthesis method, which was an improvement over previous multi-step approaches that yielded very little product [1].

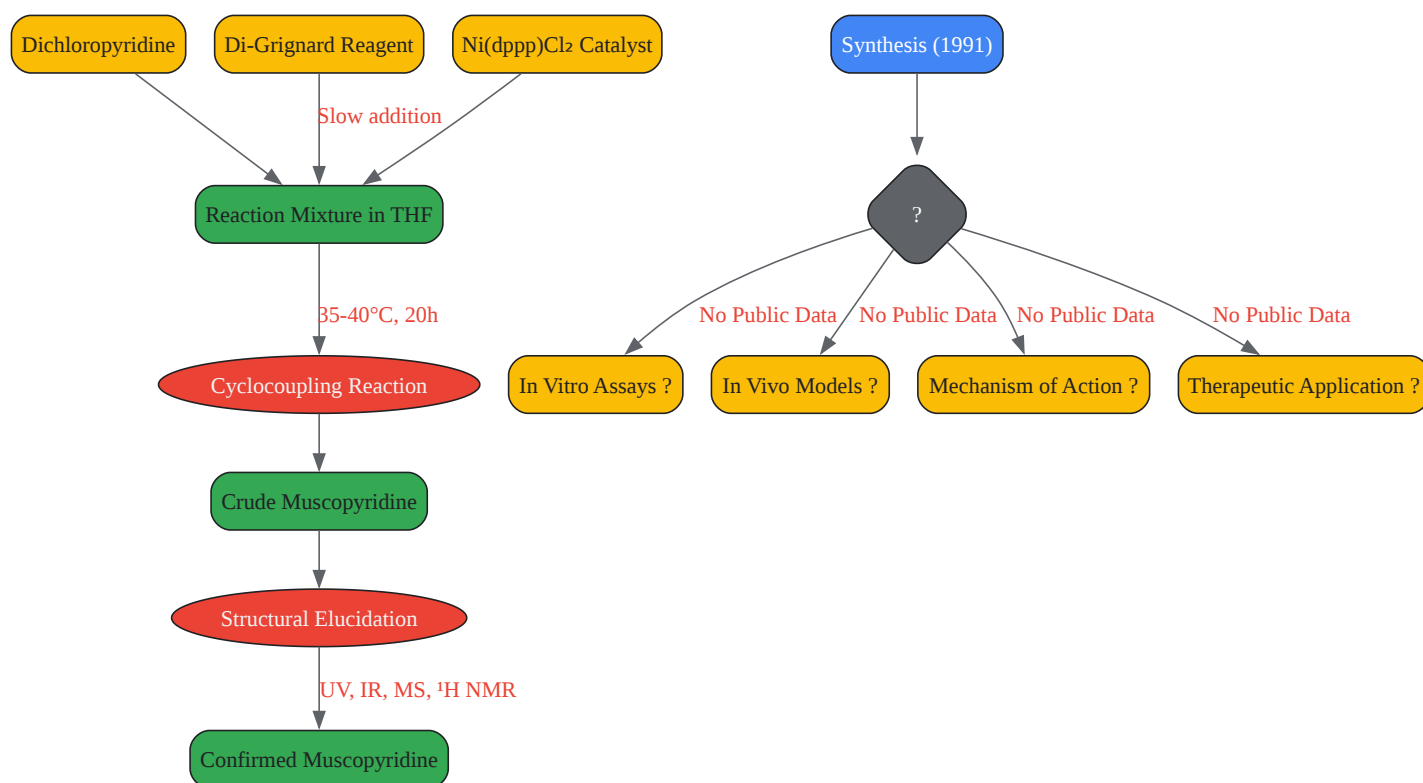
The table below outlines the core components of this synthesis protocol:

Aspect	Description
General Method	Cross-coupling reaction [1]
Key Reagent	A di-Grignard reagent in THF (Tetrahydrofuran) [1]
Reactant	A dichloropyridine compound in THF [1]
Catalyst	Ni(dppp)Cl ₂ (a nickel complex) [1]

| **Reaction Conditions** | • Conducted under a nitrogen atmosphere • Slow, dropwise addition of the di-Grignard reagent • Temperature maintained at **35-40 °C** • Stirring for **up to 20 hours** [1] | | **Analytical Methods** | UV, IR, MS, and ¹H NMR spectroscopy were used to determine the structure of the products and intermediates [1] |

Experimental Workflow and Hypothetical Pathway

Since the search results do not contain detailed signaling pathways or modern pharmacological data for **Muscopyridine**, I have created a diagram based on the synthesis protocol described above. I've also included a hypothetical drug development pathway to illustrate the significant knowledge gaps that currently exist.



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> The established synthesis protocol for **Muscopyridine** is on the left, while the right side illustrates the significant lack of public pharmacological data for this compound.

Suggestions for Further Research

Given the limited information available, here are some suggestions for how you might proceed with your research on **Muscopyridine**:

- **Explore Broader Context:** While data on **Muscopyridine** itself is scarce, research on other musk constituents like **muscone** is more advanced. One study notes that muscone has demonstrated **anti-inflammatory, neuroprotective, antitumor, and cardioprotective effects** in experimental studies [2]. Investigating the broader pharmacological context of musk compounds may provide useful parallels.
- **Leverage Specialized Databases:** To find more modern or obscure references, you could search chemical patent databases or use advanced search features on scientific literature hubs like PubMed, using its related articles feature on the 1991 paper.
- **Consider New Experimental Studies:** The lack of data itself is a finding. It suggests that the pharmacological profile of **Muscopyridine** may be an open field for original research, starting with basic in vitro bioactivity screening.

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References

1. [Synthesis of muscopyridine and its analogs] [pubmed.ncbi.nlm.nih.gov]
2. Integrative Transcriptomic and Network Pharmacology ... [mdpi.com]

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